

ETP-45658 solubility issues in DMSO

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Compound of Interest

Compound Name: **ETP-45658**

Cat. No.: **B1671768**

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ETP-45658 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the solubility of **ETP-45658** in DMSO. Below you will find troubleshooting guides and frequently asked questions to address common issues encountered during experimental workflows.

Troubleshooting Guide

This guide offers solutions to specific problems you may encounter when handling **ETP-45658**.

Problem: **ETP-45658** powder is not dissolving in DMSO at the desired concentration.

- Solution: Ensure you are not exceeding the known solubility limit of **ETP-45658** in DMSO, which is 60 mg/mL (192.72 mM).^[1] If you are within this limit and still experience issues, follow these steps:
 - Sonication: As recommended, use an ultrasonic bath to aid dissolution.^[1] Sonicate the solution for several minutes.
 - Gentle Warming: Briefly warm the solution in a 37°C water bath.^{[1][2]} Avoid excessive heat (not exceeding 50°C) to prevent potential degradation of the compound.^[3]
 - Vortexing: Vigorously vortex the solution for a few minutes to mechanically aid dissolution.^[1]

- Fresh DMSO: DMSO is hygroscopic and can absorb moisture from the air, which may affect solubility.^[4] Use a fresh, unopened bottle of anhydrous, high-purity DMSO.^[5]

Problem: The **ETP-45658** solution in DMSO is hazy or contains visible particulates.

- Solution: This may indicate that the compound has not fully dissolved or has precipitated out of solution.
 - Re-dissolve: Attempt to re-dissolve the compound using the sonication and gentle warming methods described above.^{[1][2]}
 - Filtration: If particulates remain after attempting to re-dissolve, you can filter the solution through a 0.2 µm microfilter to sterilize and remove any undissolved material.^[6] However, be aware that this will remove undissolved compound and may lower the actual concentration.

Problem: **ETP-45658** precipitates out of solution when the DMSO stock is diluted with aqueous media.

- Solution: This is a common issue when diluting a DMSO-based stock solution into an aqueous buffer or cell culture medium.^{[1][5]}
 - Stepwise Dilution: To avoid shocking the compound out of solution, perform serial dilutions in DMSO first before the final dilution into the aqueous medium.^[5]
 - Final DMSO Concentration: Ensure the final concentration of DMSO in your experiment is low (typically <0.5% for cell-based assays) to avoid cellular toxicity.^{[6][7]}
 - Co-solvents: For in vivo studies, consider using co-solvents such as PEG300 and Tween-80 in the final formulation to improve solubility.^[8] A suggested vehicle could be 10% DMSO, 40% PEG300, 5% Tween-80, and 45% saline.^[8]
 - Re-dissolving Precipitate: If a precipitate forms upon dilution, it can often be re-dissolved by vortexing, sonicating, or gentle warming (37°C).^[1] Ensure the precipitate is fully dissolved before use.^[1]

Frequently Asked Questions (FAQs)

Q1: What is the maximum solubility of **ETP-45658** in DMSO?

A1: The maximum reported solubility of **ETP-45658** in DMSO is 60 mg/mL, which is equivalent to 192.72 mM.^[1] Sonication is recommended to achieve this concentration.^[1]

Q2: How should I prepare a stock solution of **ETP-45658** in DMSO?

A2: For quantities of 10 mg or less, you can add the appropriate volume of DMSO directly to the vial. For larger amounts, it is recommended to weigh out the desired quantity for fresh preparation. To aid dissolution, vortexing and sonication are recommended. Gentle warming to 37°C can also be applied.^[2]

Q3: How should I store the **ETP-45658** DMSO stock solution?

A3: For long-term storage, it is recommended to store aliquots of the stock solution in tightly sealed vials at -80°C for up to 6 months.^[7] For shorter-term storage, -20°C for up to one month is acceptable.^[7] Avoid repeated freeze-thaw cycles by preparing ready-to-use aliquots.^[6] Store DMSO in glass containers in a cool, dark, and dry place.^{[9][10]}

Q4: Can I sterilize the **ETP-45658** DMSO solution?

A4: Yes, you can sterilize the solution by filtering it through a 0.2 µm microfilter.^[6] Autoclaving (high temperature and pressure sterilization) is not recommended.^[3] Pure DMSO is also considered bactericidal.^[6]

Q5: Is **ETP-45658** stable in DMSO?

A5: While specific stability data for **ETP-45658** in DMSO is not readily available, most small molecules are generally stable in DMSO when stored properly. To ensure stability, use anhydrous DMSO, store at low temperatures (-20°C or -80°C), and protect from light.

Quantitative Data Summary

Property	Value	Source
Molecular Weight	311.34 g/mol	[1]
Formula	<chem>C16H17N5O2</chem>	[1]
Solubility in DMSO	60 mg/mL (192.72 mM)	[1]
Recommended Storage (Powder)	-20°C for up to 3 years	[6]
Recommended Storage (in DMSO)	-80°C for up to 6 months; -20°C for up to 1 month	[7]

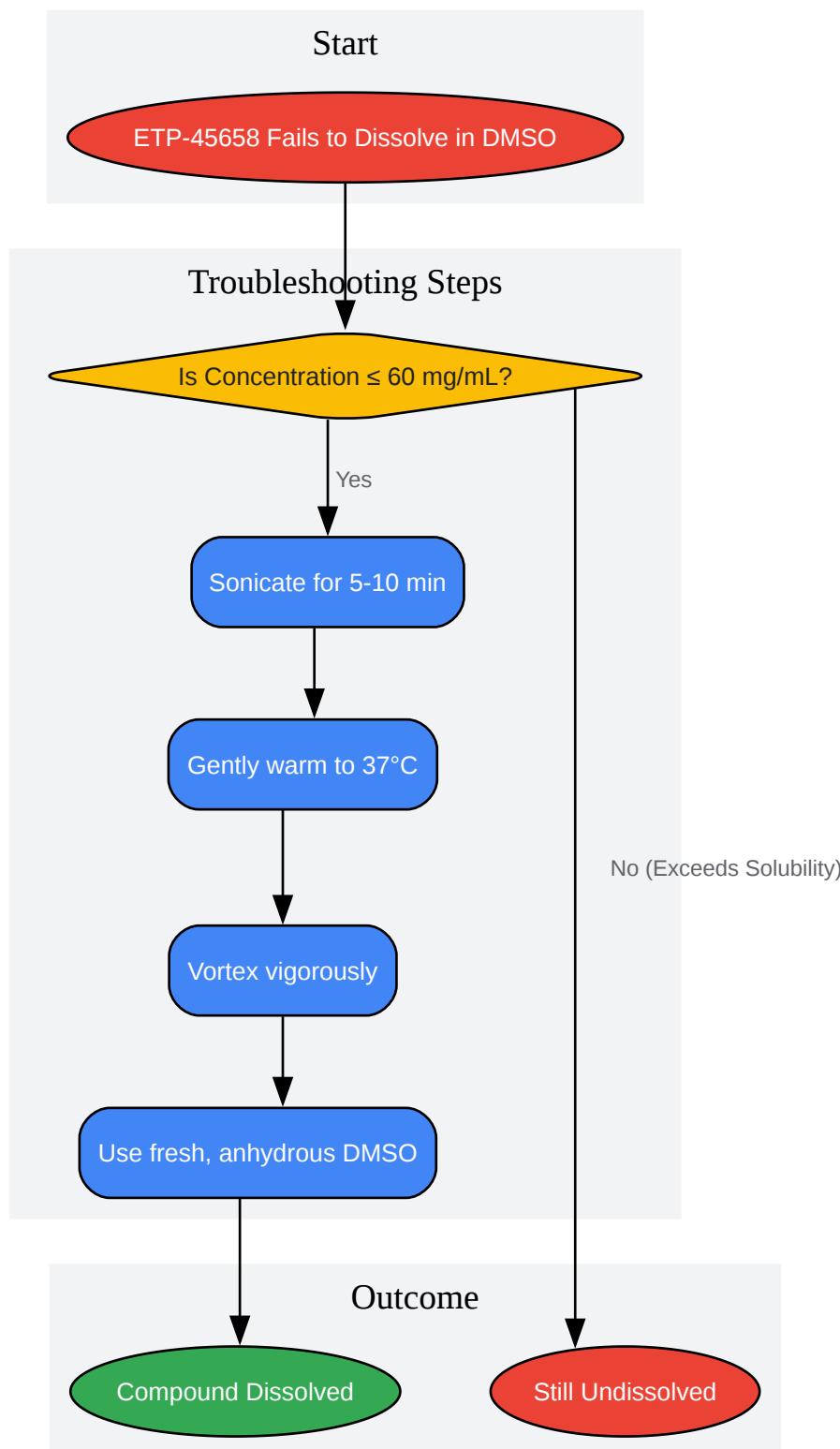
Experimental Protocols

Protocol for Preparing a 10 mM Stock Solution of **ETP-45658** in DMSO

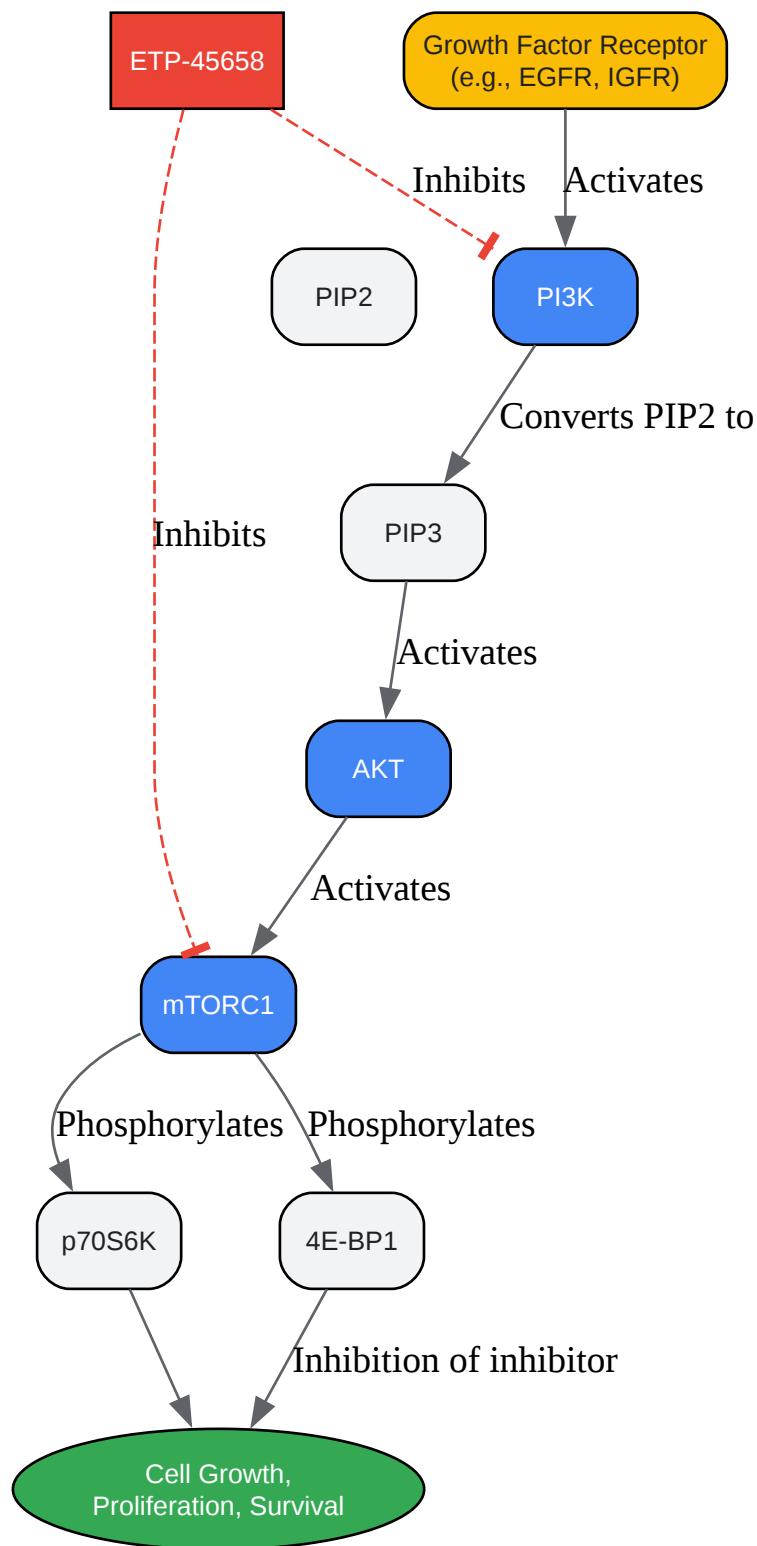
- Materials:
 - ETP-45658** powder
 - Anhydrous, high-purity Dimethyl Sulfoxide (DMSO)
 - Sterile microcentrifuge tubes or vials
 - Vortex mixer
 - Sonicator bath
- Procedure:
 - Calculate the required mass of **ETP-45658** for your desired volume of 10 mM stock solution. For example, for 1 mL of a 10 mM solution, you will need 3.1134 mg of **ETP-45658** (M.W. = 311.34).
 - If using a pre-weighed vial of 10 mg or less, add the calculated volume of DMSO directly to the vial. For larger quantities, accurately weigh the calculated amount of **ETP-45658** powder and place it in a sterile vial.

3. Add the desired volume of anhydrous DMSO to the vial containing the **ETP-45658** powder.
4. Vortex the solution vigorously for 1-2 minutes.
5. Place the vial in a sonicator bath for 5-10 minutes to ensure complete dissolution.
6. If any particulates are still visible, gently warm the solution in a 37°C water bath for a few minutes and repeat sonication.
7. Once the solution is clear, aliquot it into smaller, single-use volumes in sterile, tightly sealed vials.
8. Store the aliquots at -80°C for long-term storage or -20°C for short-term use.

Visualizations

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Caption: Troubleshooting workflow for **ETP-45658** dissolution in DMSO.

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